

Sardomozide dihydrochloride handling precautions

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Compound Focus: Sardomozide dihydrochloride

CAS No.: 138794-73-7

Cat. No.: S548218

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Key Safety Data and Properties

The table below summarizes the essential safety and chemical information for **Sardomozide dihydrochloride** as per the MSDS [1].

Property	Description / Value
Product Name	Sardomozide dihydrochloride [1]
Synonyms	Sardomozide 2HCl; CGP 48664A [1]
CAS Number	138794-73-7 [1]
Molecular Formula	C ₁₁ H ₁₆ Cl ₂ N ₆ [1]
Molecular Weight	303.19 g/mol [1]
Hazard Classification	Not a hazardous substance or mixture [1]
Form	Solid [1]
Storage	-20°C, dry, sealed container [1]

Handling Precautions & Emergency Procedures

For detailed laboratory protocols, here are the key handling precautions and first-aid measures.

Safe Handling Precautions

To ensure safe handling, always adhere to the following practices [1]:

- **Personal Protective Equipment (PPE):** Wear safety goggles, protective gloves, and impervious clothing. A suitable respirator is recommended.
- **Engineering Controls:** Use only in areas with appropriate exhaust ventilation. Ensure safety showers and eye-wash stations are accessible.
- **General Handling:** Avoid inhalation, contact with skin and eyes. Avoid generating dust and aerosols.

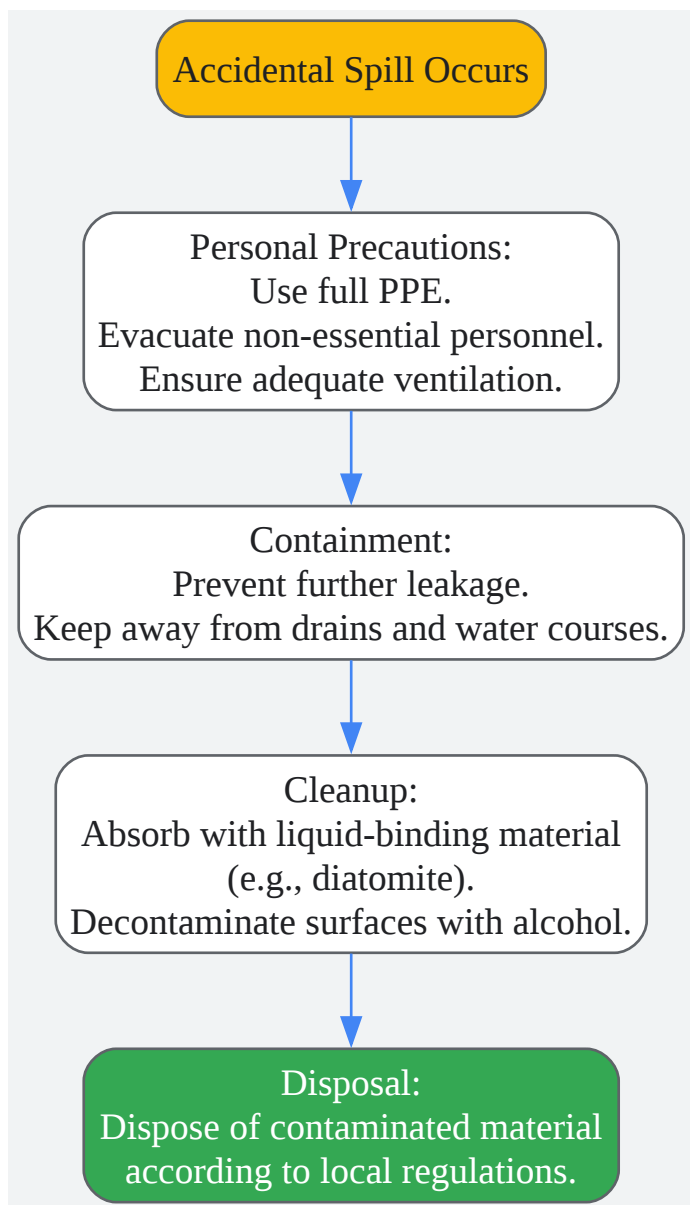
First Aid Measures

In case of accidental exposure, take these immediate actions [1]:

- **Inhalation:** Immediately relocate the affected person to fresh air. If breathing is difficult, give cardiopulmonary resuscitation (CPR). Avoid mouth-to-mouth resuscitation.
- **Skin Contact:** Rinse skin thoroughly with plenty of water. Remove contaminated clothing and shoes and call a physician.
- **Eye Contact:** Remove contact lenses and flush eyes immediately with large amounts of water for several minutes, holding eyelids open. Promptly call a physician.
- **Ingestion:** If the person is conscious, wash out the mouth with water. **Do not induce vomiting** unless directed by medical personnel. Seek immediate medical attention.

Experimental Workflow for Spill Response

The following diagram outlines the logical steps to take in the event of an accidental release or spill.



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Frequently Asked Questions (FAQs)

Q1: Is Sardomozide dihydrochloride classified as hazardous? A1: According to the manufacturer's Safety Data Sheet, it is **not a hazardous substance or mixture** [1]. However, standard laboratory precautions should always be followed.

Q2: What are the correct storage conditions? A2: The container should be kept tightly sealed in a cool, well-ventilated area at a recommended temperature of **-20°C**. It should be protected from direct sunlight and

sources of ignition [1].

Q3: What should not be stored or used near this compound? A3: **Sardomozide dihydrochloride** is incompatible with **strong acids, strong alkalis, and strong oxidizing or reducing agents** [1].

Q4: What is the biological activity and application of this compound? A4: **Sardomozide dihydrochloride** is a potent inhibitor of **S-adenosylmethionine decarboxylase (SAMDC)**, a key enzyme in polyamine synthesis. It is used in research to study polyamine metabolism, which is relevant in cancer, aging, and neurological diseases [2] [3] [4].

A Final Note for Researchers

The information provided here is for research and development purposes only. Always consult the most recent version of the full Safety Data Sheet from the manufacturer before initiating work with any chemical.

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References

1. of Material Safety Data Sheet Sardomozide dihydrochloride [abmole.com]
2. Sardomozide (CGP 48664) | SAMDC Inhibitor [medchemexpress.com]
3. Sardomozide dihydrochloride | Mechanism | Concentration [selleckchem.com]
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